

Application Note: Determination of 4-Octylphenol and 4-Nonylphenol by HPLC-PDA

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Compound of Interest

Compound Name: Octylphenol

Cat. No.: B599344

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Introduction

4-**Octylphenol** (4-OP) and 4-nonylphenol (4-NP) are alkylphenols used in the manufacturing of plastics, detergents, and other industrial products.[1][2] Due to their potential as endocrine-disrupting chemicals, their presence in environmental and biological samples is a significant concern.[1][2][3] This application note describes a robust High-Performance Liquid Chromatography with Photodiode Array (HPLC-PDA) detection method for the simultaneous determination of 4-OP and 4-NP. The method is suitable for the analysis of these compounds in various matrices, such as river water, after appropriate sample preparation.[4][5]

Principle

The method involves the separation of 4-**octylphenol** and 4-nonylphenol using reverse-phase HPLC. The compounds are then detected and quantified by a photodiode array (PDA) detector at a wavelength where both analytes exhibit significant absorbance. The concentration of each analyte is determined by comparing its peak area to that of a calibration curve prepared from standard solutions.

Experimental Protocols

1. Materials and Reagents

- Standards: Analytical grade 4-**octylphenol** (4-OP) and 4-nonylphenol (4-NP)[5]

- Solvents: HPLC grade acetonitrile and methanol; deionized water[4][5]
- Chemicals: Formic acid (optional, for mobile phase modification)
- Sample Preparation: Solid-Phase Extraction (SPE) cartridges (e.g., C18) for sample clean-up and concentration.[4][5]

2. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system equipped with:
 - Quaternary or binary pump
 - Autosampler
 - Column thermostat
 - Photodiode Array (PDA) detector

3. Chromatographic Conditions

A summary of typical chromatographic conditions is provided in the table below.

Parameter	Condition
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm)[1]
Mobile Phase	Isocratic elution with Acetonitrile and Deionized Water (80:20, v/v)[4][5]
Flow Rate	1.0 mL/min[6][7]
Injection Volume	20 µL
Column Temperature	25 °C[8]
Detection Wavelength	225 nm[4][5]

4. Standard Solution Preparation

- Stock Solutions (100 mg/L): Prepare individual stock solutions of 4-OP and 4-NP by dissolving the appropriate amount of each standard in methanol.[\[4\]](#)[\[5\]](#) Store at 4°C.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solutions with the mobile phase to achieve concentrations ranging from 0.001 to 0.012 mg/L.[\[4\]](#)[\[5\]](#)

5. Sample Preparation (for River Water Samples)

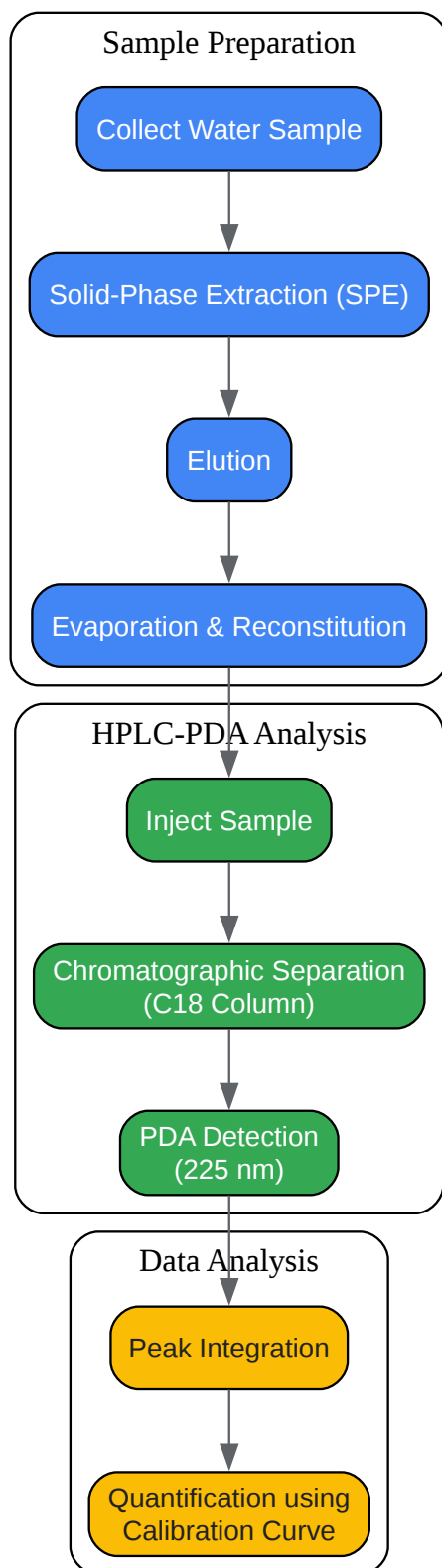
- Solid-Phase Extraction (SPE):
 - Condition a C18 SPE cartridge with methanol followed by deionized water.
 - Load 200 mL of the water sample onto the cartridge.[\[4\]](#)[\[5\]](#)
 - Wash the cartridge to remove interferences.
 - Elute the analytes with a mixture of methanol and acetone (1:1, v/v).[\[4\]](#)[\[5\]](#)
 - Evaporate the eluate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a known volume of the mobile phase before HPLC analysis.[\[4\]](#)[\[5\]](#)

Data Presentation

Table 1: Method Validation Parameters for the Determination of 4-**Octylphenol** and 4-Nonylphenol

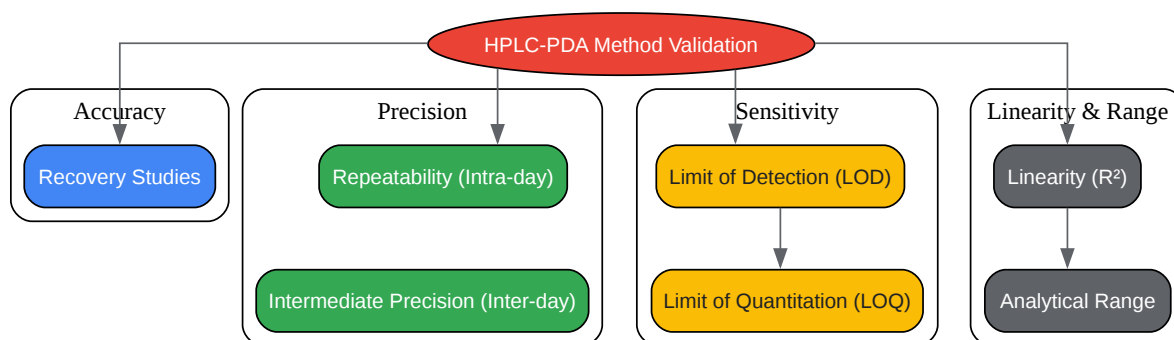
Parameter	4-Octylphenol (4-OP)	4-Nonylphenol (4-NP)
Linearity Range (mg/L)	0.001 - 0.012[4][5]	0.001 - 0.012[4][5]
Regression Coefficient (R ²)	0.9988[4][5]	0.9995[4][5]
Limit of Detection (LOD) (mg/L)	0.0006[4][5]	0.0001[4][5]
Limit of Quantitation (LOQ) (mg/L)	0.0020[4][5]	0.0005[4][5]
Recovery (%)	41.0 - 114[4][5]	41.0 - 114[4][5]
Repeatability (RSD %)	< 2[4][5]	< 2[4][5]

Visualizations



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Caption: Experimental workflow for the determination of 4-**octylphenol** and 4-nonylphenol.



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Caption: Logical relationship of method validation parameters.

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